

Technical Guide: Molecular Weight of (2-Bromoethyl)cyclobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Bromoethyl)cyclobutane

Cat. No.: B1523900

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed analysis of the molecular weight of the compound **(2-Bromoethyl)cyclobutane**. The accurate determination of molecular weight is a fundamental requirement in chemical synthesis, quantitative analysis, and various stages of drug development. This guide outlines the foundational data and calculation methodology for this specific molecule.

Compound Identification

- Systematic Name: **(2-Bromoethyl)cyclobutane**
- Chemical Formula: $C_6H_{11}Br$ [\[1\]](#)
- CAS Number: 960078-90-4[\[1\]](#)

Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The calculation for **(2-Bromoethyl)cyclobutane** is based on its chemical formula, $C_6H_{11}Br$.

3.1. Atomic Weights of Constituent Elements

The standard atomic weights of Carbon, Hydrogen, and Bromine are essential for this calculation.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	~12.011[2][3][4][5]
Hydrogen	H	~1.008[6][7][8]
Bromine	Br	~79.904[9][10][11]

3.2. Molecular Weight Calculation

The molecular weight is calculated as follows:

Molecular Weight = (Number of C atoms × Atomic Weight of C) + (Number of H atoms × Atomic Weight of H) + (Number of Br atoms × Atomic Weight of Br)

Molecular Weight = (6 × 12.011) + (11 × 1.008) + (1 × 79.904)

Molecular Weight = 72.066 + 11.088 + 79.904

Molecular Weight = 163.058 g/mol

Summary of Quantitative Data

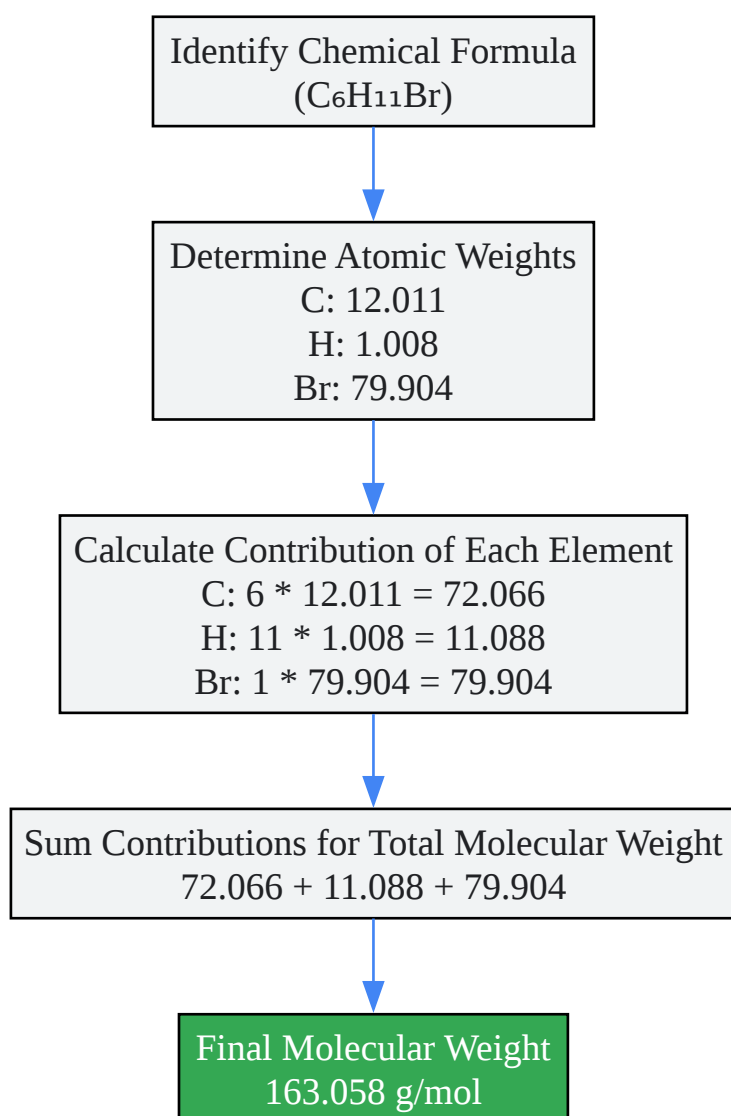
For clarity and ease of comparison, the quantitative data pertaining to the molecular weight of **(2-Bromoethyl)cyclobutane** is summarized below.

Parameter	Value	Source
Chemical Formula	C ₆ H ₁₁ Br	PubChem[1]
Molar Mass (Calculated)	163.058 g/mol	Theoretical Calculation
Molecular Weight (Reported)	163.06 g/mol	PubChem[1]
Monoisotopic Mass	162.00441 Da	PubChem[1]

Methodologies and Visualizations

The determination of a compound's molecular weight from its chemical formula is a theoretical calculation based on internationally accepted standard atomic weights. As such, it does not involve experimental protocols or complex signaling pathways. Therefore, detailed experimental methodologies and graphical representations like signaling pathways or experimental workflows are not applicable to this specific topic.

For logical representation of the calculation process, a simple workflow can be visualized.



[Click to download full resolution via product page](#)

Calculation workflow for molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (2-Bromoethyl)cyclobutane | C₆H₁₁Br | CID 54032800 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. quora.com [quora.com]
- 3. westfield.ma.edu [westfield.ma.edu]
- 4. byjus.com [byjus.com]
- 5. How Do You Calculate The Atomic Mass of Carbon [unacademy.com]
- 6. ck12.org [ck12.org]
- 7. quora.com [quora.com]
- 8. #1 - Hydrogen - H [hobart.k12.in.us]
- 9. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 11. #35 - Bromine - Br [hobart.k12.in.us]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of (2-Bromoethyl)cyclobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1523900#molecular-weight-of-2-bromoethyl-cyclobutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com